

# Technical Support Center: 3-Nitro-6,7-dihydro-5H-cyclopenta[B]pyridine

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## Compound of Interest

**Compound Name:** 3-Nitro-6,7-dihydro-5H-cyclopenta[B]pyridine

**Cat. No.:** B1339150

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **3-Nitro-6,7-dihydro-5H-cyclopenta[B]pyridine** is not readily available. The following information has been compiled from data on structurally related compounds, including Pyridine and 6,7-Dihydro-5H-cyclopenta[b]pyridine. This guide should be used for informational purposes only. Always consult with a qualified safety professional and refer to the specific MSDS of a close structural analog before handling any chemical.

## Quantitative Data Summary

The physical and chemical properties of **3-Nitro-6,7-dihydro-5H-cyclopenta[B]pyridine** are not explicitly documented in the provided search results. However, data for related compounds can provide useful estimates.

Table 1: Physicochemical Properties of Related Compounds

Property	6,7-Dihydro-5H-cyclopenta[b]pyridine	Pyridine
CAS Number	533-37-9[1]	110-86-1
Molecular Formula	C8H9N[1]	C5H5N
Molecular Weight	119.17 g/mol [1]	79.1 g/mol
Appearance	Clear brown liquid[1]	Colorless liquid
Boiling Point	245-248°C at 760 mmHg[2]	115°C
Melting Point	68-72°C[2]	-42°C
Solubility	Soluble in ethanol, DMSO, and dichloromethane; slightly soluble in water.[2]	Miscible with water, alcohol, ether, and other organic solvents.

Table 2: Toxicological Data for Pyridine

Test	Result	Species
Oral LD50	891 mg/kg	Rat
Dermal LD50	1121 mg/kg	Rabbit
Inhalation LC50	17.1 mg/L (4 hours)	Rat (Male)

## Experimental Protocols & Safety

### Handling and Storage

#### Safe Handling:

- Always work in a properly functioning, certified laboratory chemical fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, chemical-resistant gloves (butyl rubber or PVA are often recommended for pyridine-like substances; nitrile may not be suitable), and a fully-buttoned lab coat.[3]

- Avoid contact with eyes, skin, and clothing.[1]
- Keep away from heat, sparks, and open flames.[1]
- Use non-sparking tools and ground all equipment when transferring flammable liquids to prevent static discharge.[4][5]
- Avoid ingestion and inhalation.[1]
- Wash hands thoroughly after handling.[1]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids (especially nitric acid), and strong bases.[1][3]
- Store away from direct sunlight and sources of ignition.[3]

## Spill and Waste Disposal

#### Spill Response:

- Small Spills: If a small amount of the substance is spilled (manageable within 10 minutes) and you are trained for cleanup, you may proceed. Absorb the spill with an inert, dry material like vermiculite or sand.[3][5] Place the absorbed material into a sealed, compatible waste container.[3]
- Large Spills: In the event of a large spill, especially outside a fume hood, immediately evacuate the area, secure it, and contact your institution's emergency response team (e.g., Environmental Health & Safety).[3]

#### Waste Disposal:

- Waste material must be collected in a designated, sealable, and airtight container that is compatible with the chemical.[3]

- Label the waste container with a "Dangerous Waste" or "Hazardous Waste" label as soon as the first waste is added.[\[3\]](#)
- Store waste containers away from incompatible chemicals.[\[3\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Troubleshooting and FAQs

**Q1:** What are the primary hazards associated with handling nitrated pyridine compounds?

**A1:** Based on related compounds, the primary hazards include:

- Flammability: Many pyridine derivatives are flammable liquids and their vapors can form explosive mixtures with air.[\[4\]](#)
- Toxicity: These compounds can be harmful if swallowed, inhaled, or absorbed through the skin.[\[6\]](#)
- Irritation: They can cause irritation to the skin, eyes, and respiratory tract.[\[1\]](#) Some may cause severe skin burns and eye damage.[\[6\]](#)
- Organ Damage: Prolonged or repeated exposure may cause damage to organs such as the liver, kidneys, and central nervous system.[\[6\]](#)

**Q2:** I accidentally splashed a small amount on my gloved hand. What should I do?

**A2:** Immediately remove the contaminated glove. Wash the affected skin area with soap and plenty of water for at least 15 minutes.[\[1\]](#) Seek medical attention if any irritation or other symptoms develop. Report the incident to your supervisor.

**Q3:** What should I do in case of eye contact?

**A3:** Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

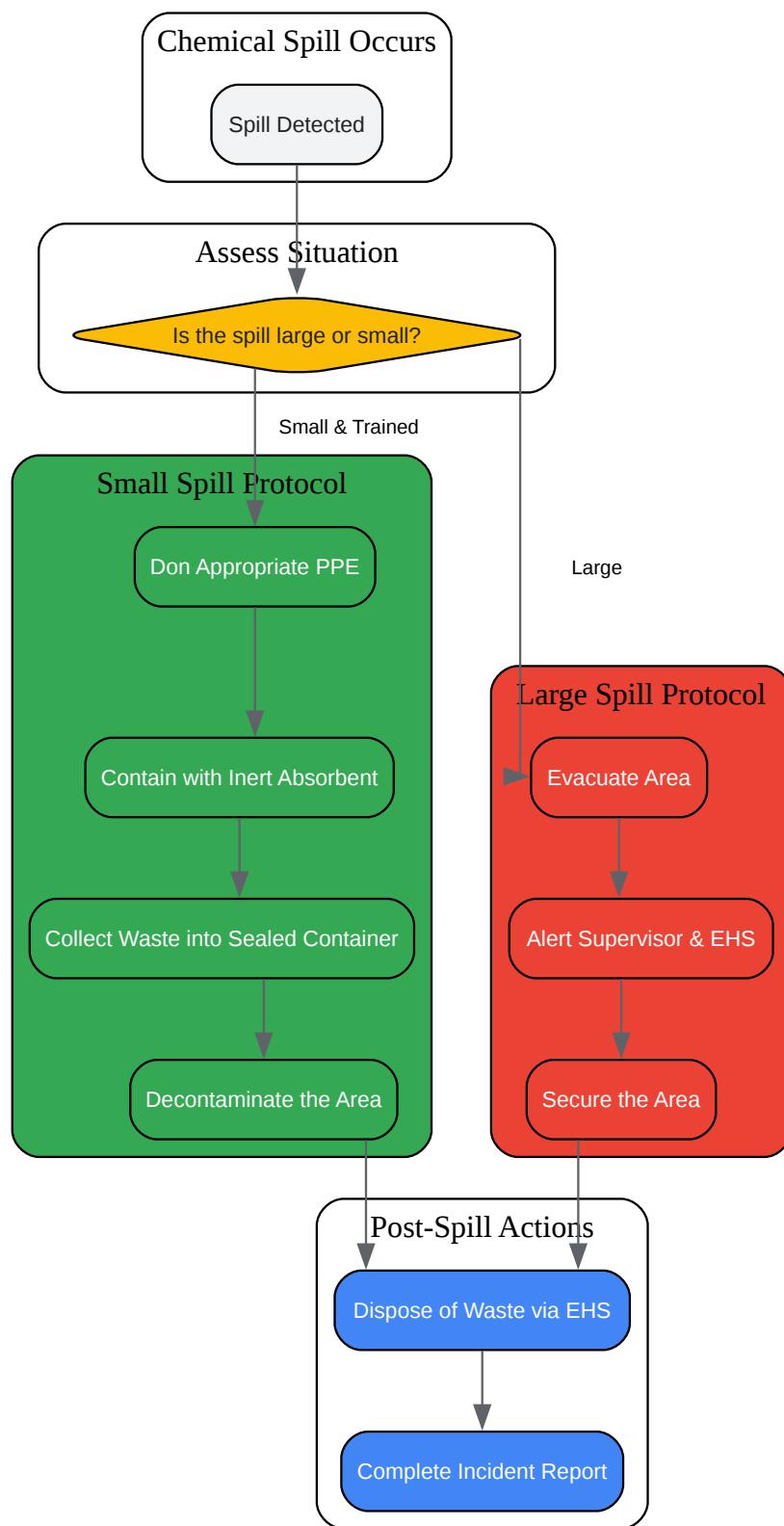
Q4: I feel dizzy and nauseous while working with the compound in a fume hood. What is the appropriate action?

A4: These symptoms could indicate inhalation exposure. Immediately move to fresh air.[\[3\]](#) If breathing is difficult, have a trained person administer oxygen.[\[1\]](#) Seek immediate medical attention and inform your supervisor.[\[3\]](#) Do not return to the work area until it has been cleared by safety personnel.

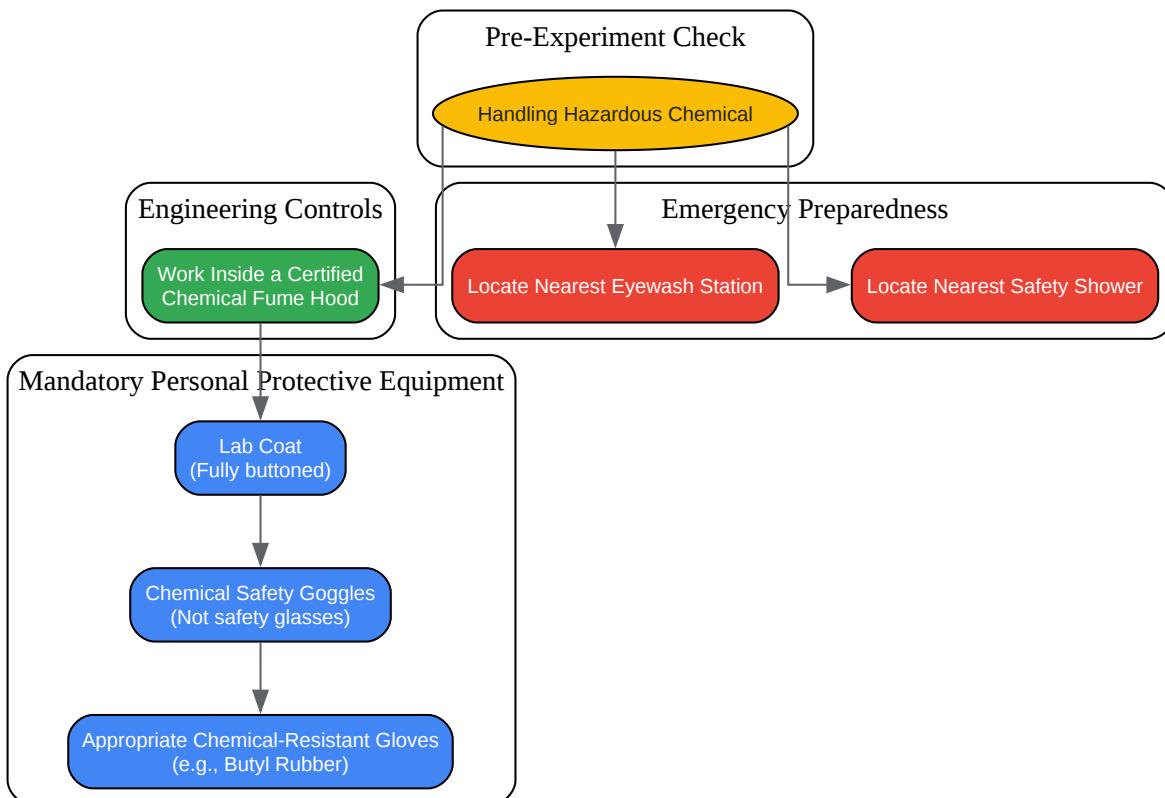
Q5: How do I know which type of glove is best for this chemical?

A5: Since no specific data is available for **3-Nitro-6,7-dihydro-5H-cyclopenta[B]pyridine**, you should consult the glove manufacturer's compatibility chart for related chemicals like pyridine and nitropyridines. For pyridine, butyl rubber or PVA gloves are often recommended, while nitrile gloves may offer poor protection.[\[3\]](#)

## Visual Diagrams

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Caption: Workflow for handling a chemical spill.



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Caption: General PPE and safety controls protocol.

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